

Functional Conservation of BmCyclin L1: A Comparative Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *BM-cyclin*
CAS No.: *118277-12-6*
Cat. No.: *B1169156*

[Get Quote](#)

An objective analysis of the functional interchangeability of the silkworm Cyclin L1 with its orthologs in other species, supported by available experimental data.

The study of protein function across different species is fundamental to understanding conserved biological processes and their potential applications in drug development. This guide provides a comparative analysis of the functional conservation of *Bombyx mori* Cyclin L1 (BmCyclin L1), a key regulator of the cell cycle, with its orthologs in other species. While direct functional rescue experiments across distant species are not yet documented in the literature, a wealth of evidence from sequence homology, protein-protein interactions, and functional analyses points towards a high degree of functional conservation.

High Sequence and Structural Homology Across Species

BmCyclin L1 exhibits significant sequence similarity with its orthologs in a wide range of eukaryotic organisms, from insects to humans. This conservation is particularly pronounced within the characteristic cyclin box domain, which is essential for its interaction with Cyclin-Dependent Kinase (CDK) partners.

A study on BmCyclin L1 revealed that it contains two conservative CYCLIN domains and is highly conserved. Phylogenetic analysis shows that BmCyclin L1 clusters with the Cyclin L1 from another lepidopteran, *Danaus plexippus*, indicating a close evolutionary relationship.^[1] Human Cyclin L1 (CCNL1) and Cyclin L2 (CCNL2) are the recognized orthologs, and like BmCyclin L1, they are nuclear proteins.^[1]

Table 1: Comparison of BmCyclin L1 with its Orthologs

Feature	Bombyx mori (BmCyclin L1)	Homo sapiens (Cyclin L1/L2)	Caenorhabditis elegans (CYL-1)	Arabidopsis thaliana (Cyclin L1)
Protein Length (amino acids)	417	~530 (L1 α), ~230 (L1 β)	Multiple isoforms	~450
Key Domains	2 x CYCLIN domains	Cyclin box, RS domain	Cyclin box	Cyclin box
Subcellular Localization	Nucleus ^[1]	Nucleus ^[1]	Nucleus (inferred)	Nucleus
Primary Binding Partner	BmCDK11A/B ^[1]	CDK11 ^[2]	CDK-11.1/CDK- 11.2 ^[2]	CDKG1

The Conserved Cyclin L1-CDK11 Interaction: A Master Regulatory Module

The primary function of Cyclin L1 across species is to act as a regulatory subunit for CDK11. This interaction is crucial for the kinase activity of CDK11, which in turn phosphorylates target proteins involved in cell cycle progression and transcription.

In *Bombyx mori*, BmCyclin L1 forms a complex with two splice variants of BmCDK11, namely BmCDK11A and BmCDK11B.^[1] This complex is localized in the nucleus, where it is believed to regulate the cell cycle.^[1] Similarly, human Cyclin L1 and L2 isoforms are confirmed binding partners for CDK11.^[2] This conserved partnership extends to other organisms like *C. elegans*, where Cyclin L is the partner for CDK-11.^[2]

The functional significance of this interaction is underscored by its role in fundamental cellular processes. The Cyclin L1-CDK11 complex has been implicated in pre-mRNA splicing, transcription, and the regulation of the G2/M phase of the cell cycle.[1] In fission yeast, the Cyclin L-CDK11 complex is involved in the assembly of the RNA polymerase II mediator complex.[1]

Functional Implications and Evidence for Conservation

While direct cross-species functional complementation studies involving BmCyclin L1 are lacking, the available evidence strongly suggests a conserved function.

- **Cell Cycle Regulation:** In silkworm cells, the abnormal expression of BmCyclin L1 and BmCDK11A/B through overexpression or RNA interference leads to cell cycle arrest and suppression of cell proliferation.[1] This points to a critical role in maintaining the normal progression of the cell cycle.
- **Transcription and Splicing:** In humans, the Cyclin L1-CDK11 complex is known to be involved in regulating RNA splicing.[2] Given the high degree of conservation of the splicing machinery across eukaryotes, it is highly probable that the BmCyclin L1-BmCDK11 complex performs a similar function in *Bombyx mori*.

Experimental Protocols

Co-Immunoprecipitation (Co-IP) to Verify Protein-Protein Interaction

This protocol is used to confirm the interaction between BmCyclin L1 and BmCDK11.

- **Cell Lysis:** Harvest cells expressing tagged versions of BmCyclin L1 and BmCDK11 and lyse them in a non-denaturing lysis buffer.
- **Antibody Incubation:** Add an antibody specific to one of the tagged proteins (e.g., anti-FLAG for FLAG-tagged BmCyclin L1) to the cell lysate and incubate to allow the antibody to bind to its target.

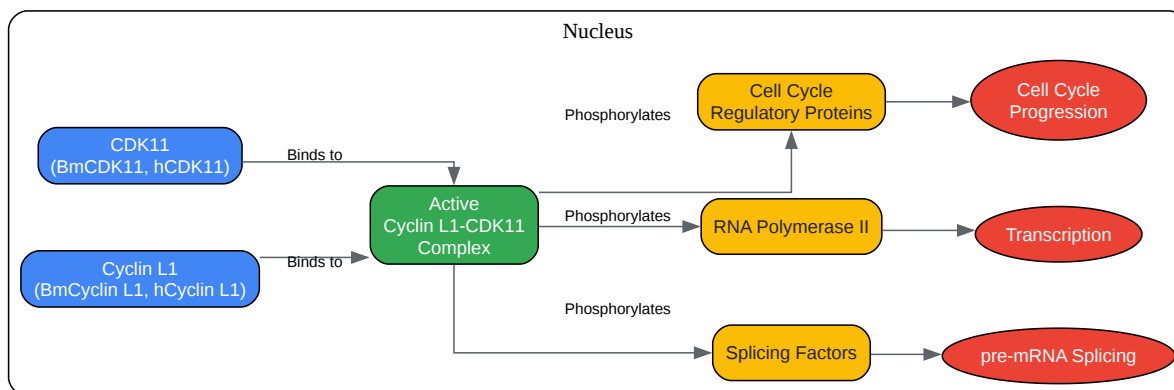
- **Immunoprecipitation:** Add protein A/G-agarose beads to the lysate-antibody mixture. The beads will bind to the antibody, thus immunoprecipitating the protein of interest and any interacting partners.
- **Washing:** Wash the beads several times with lysis buffer to remove non-specifically bound proteins.
- **Elution and Western Blotting:** Elute the protein complexes from the beads and separate them by SDS-PAGE. Perform a Western blot using an antibody against the other protein of interest (e.g., anti-HA for HA-tagged BmCDK11) to detect its presence in the immunoprecipitated complex.

RNA Interference (RNAi) to Assess Function

This protocol is used to study the functional role of BmCyclin L1 by knocking down its expression.

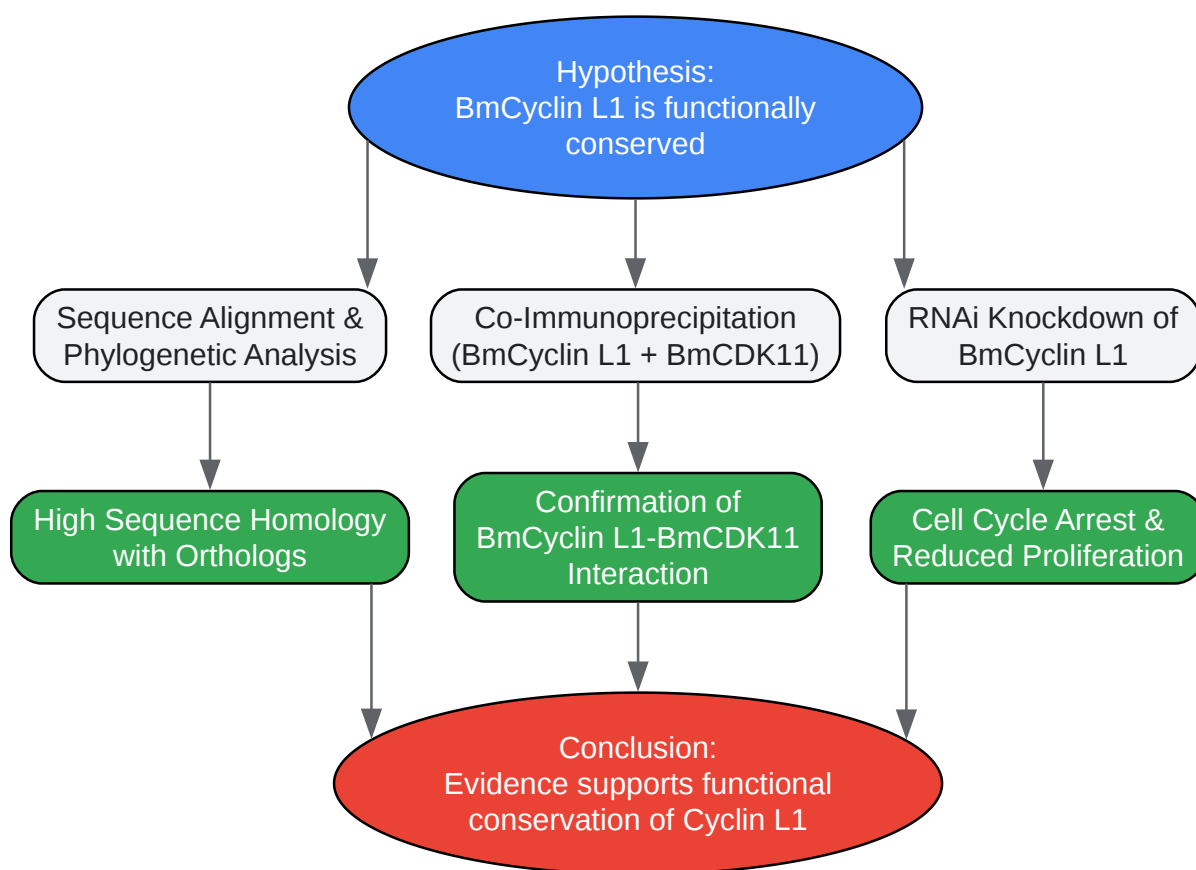
- **siRNA Design and Synthesis:** Design and synthesize small interfering RNAs (siRNAs) that are specific to the BmCyclin L1 mRNA sequence.
- **Cell Transfection:** Transfect cultured *Bombyx mori* cells (e.g., BmN cells) with the BmCyclin L1 siRNA using a suitable transfection reagent. A non-targeting siRNA should be used as a negative control.
- **Incubation:** Incubate the cells for 48-72 hours to allow for the degradation of the target mRNA.
- **Analysis of Phenotype:** Analyze the cells for specific phenotypes, such as changes in cell cycle progression (using flow cytometry), cell proliferation (using a cell counting assay), or apoptosis.
- **Verification of Knockdown:** Confirm the knockdown of BmCyclin L1 expression by quantitative PCR (qPCR) to measure mRNA levels or by Western blotting to measure protein levels.

Visualizing the Conserved Pathway and Experimental Workflow



[Click to download full resolution via product page](#)

Caption: Conserved Cyclin L1-CDK11 signaling pathway.



[Click to download full resolution via product page](#)

Caption: Experimental workflow to assess BmCyclin L1 function.

Conclusion

The available data provides a strong foundation for the functional conservation of BmCyclin L1 and its orthologs. The high degree of sequence homology, the conserved interaction with CDK11, and the similar functional roles in cell cycle regulation and transcription across diverse species collectively suggest that BmCyclin L1 is a functionally conserved protein. Future research involving cross-species complementation experiments would provide definitive proof of this functional interchangeability and could open new avenues for the use of *Bombyx mori* as a model system for studying Cyclin L1-CDK11 related cellular processes and their implications in human diseases.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Identification and characterization of the BmCyclin L1-BmCDK11A/B complex in relation to cell cycle regulation - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. CDK-11-Cyclin L is required for gametogenesis and fertility in C. elegans - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- To cite this document: BenchChem. [Functional Conservation of BmCyclin L1: A Comparative Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1169156/docs#functional-conservation-of-bmcyclin-l1-a-comparative-guide-for-researchers>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)